

"1-(Naphthalen-1-yl)ethanone oxime CAS number and molecular structure"

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Compound of Interest

1-(Naphthalen-1-yl)ethanone
oxime

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An In-depth Technical Guide to 1-(Naphthalen-1-yl)ethanone Oxime

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Naphthalen-1-yl)ethanone oxime is a chemical compound of interest in various fields of chemical and pharmaceutical research. As an oxime derivative of 1-acetonaphthone, it serves as a versatile synthetic intermediate. This guide provides a comprehensive overview of its chemical identity, molecular structure, synthesis protocols, and known properties, compiled for the use of professionals in research and development.

Chemical Identity and Molecular Structure

1-(Naphthalen-1-yl)ethanone oxime exists as two geometric isomers, (E) and (Z), due to the restricted rotation around the carbon-nitrogen double bond. These isomers have distinct spatial arrangements and may exhibit different physical and chemical properties.

The molecular structure consists of a naphthalene ring system bonded to an ethanone oxime group. The presence of the oxime functional group, with its hydroxyl moiety, allows for hydrogen bond donation, while the nitrogen atom and the aromatic system can act as hydrogen bond acceptors.[1]



Molecular Formula: C12H11NO

Molecular Weight: 185.22 g/mol [2]

Isomers and CAS Numbers

It is crucial to distinguish between the specific isomers and the general compound when sourcing materials or reporting research findings.

| Compound Name | Isomer | CAS Number |
|---|---------------|----------------|
| 1-(Naphthalen-1-yl)ethanone oxime | Not Specified | 100485-51-6[3] |
| (E)-1-(Naphthalen-1- yl)ethanone oxime | (E)-isomer | 1956-40-7[4] |
| (Z)-1-(Naphthalen-1- yl)ethanone oxime | (Z)-isomer | 100485-59-4[5] |

Quantitative Data

Despite a thorough review of available scientific literature and chemical databases, specific experimentally determined quantitative data for the individual (E) and (Z) isomers of **1-(Naphthalen-1-yl)ethanone oxime**, such as melting points, boiling points, and detailed spectroscopic data (¹H NMR, ¹³C NMR, IR), are not readily available. Chemical supplier safety data sheets indicate that for the compound with CAS number 100485-51-6, the physical state and thermal hazards data are not available.[6] Researchers are advised to perform their own characterization upon synthesis or acquisition of this compound.

Experimental Protocols: Synthesis of 1-(Naphthalen-1-yl)ethanone Oxime

The synthesis of **1-(Naphthalen-1-yl)ethanone oxime** is typically achieved through the condensation reaction of its corresponding ketone, **1-(naphthalen-1-yl)ethanone**, with hydroxylamine.[2] Below are two general methodologies that can be adapted for this specific synthesis.



Method 1: Conventional Synthesis with Base in Alcoholic Solution

This is a classic and widely used method for the preparation of oximes.[1]

Materials:

- 1-(Naphthalen-1-yl)ethanone
- Hydroxylamine hydrochloride (NH2OH·HCl)
- A base (e.g., sodium acetate, pyridine, or potassium hydroxide)
- An alcoholic solvent (e.g., ethanol)
- Water
- Ethyl acetate (for extraction)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)

Procedure:

- Dissolve 1-(naphthalen-1-yl)ethanone in the chosen alcoholic solvent in a round-bottom flask.
- Add a solution of hydroxylamine hydrochloride and the base to the flask. The base is used to neutralize the HCl released from the hydroxylamine salt.
- The mixture is then typically heated under reflux for a period of time, which can range from minutes to several hours, depending on the reactivity of the ketone. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The residue is partitioned between water and an organic solvent like ethyl acetate.



- The organic layer is separated, washed with brine, and dried over an anhydrous drying agent.
- The solvent is evaporated to yield the crude product.
- Purification of the resulting 1-(naphthalen-1-yl)ethanone oxime can be achieved by recrystallization from a suitable solvent or by column chromatography.[2]

Method 2: Ultrasound-Assisted Green Synthesis

This method offers a more environmentally friendly approach with potentially shorter reaction times and higher yields.

Materials:

- 1-(Naphthalen-1-yl)ethanone
- Hydroxylamine hydrochloride (NH2OH·HCl)
- Potassium carbonate (K₂CO₃) solution (10% in water)
- Solvent (e.g., water or a water-ethanol mixture)

Procedure:

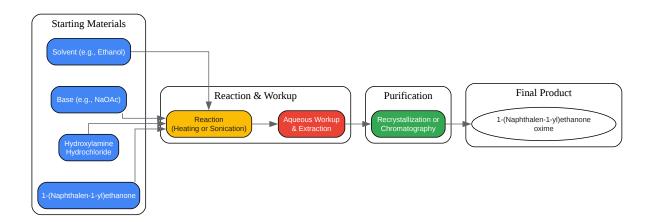
- Dissolve 1-(naphthalen-1-yl)ethanone in the chosen solvent in a beaker.
- · Immerse the beaker in an ultrasonic bath.
- Add an aqueous solution of hydroxylamine hydrochloride to the beaker.
- Sonicate the mixture while adjusting the pH to approximately 10 by the dropwise addition of the potassium carbonate solution.
- Continue sonication for a short period (e.g., a few minutes). The formation of a precipitate indicates the product is forming.
- The solid product can be collected by filtration.



- If the product does not precipitate, it may be extracted with an organic solvent like diethyl ether.
- The product can be further purified if necessary, although this method often yields a highpurity product directly.

Logical Workflow for Synthesis

The general workflow for the synthesis of **1-(Naphthalen-1-yl)ethanone oxime** can be visualized as follows:



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Caption: General workflow for the synthesis of 1-(Naphthalen-1-yl)ethanone oxime.

Potential Applications and Further Research

1-(Naphthalen-1-yl)ethanone oxime and its derivatives are of interest in medicinal chemistry. Research has indicated that some oxime derivatives possess anticonvulsant and antimicrobial properties.[1] The compound serves as a valuable intermediate in the synthesis of more



complex molecules for pharmaceutical development.[2] Given the biological activities of related compounds, further investigation into the pharmacological profile of **1-(naphthalen-1-yl)ethanone oxime** and its derivatives is a promising area of research.

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